

Decoding Compound EC19: A Technical Guide to its Probable Mechanisms of Action

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Introduction

The designation "**EC19**" does not correspond to a single, uniquely identified compound in publicly available scientific literature. It is likely a partial or internal identifier. However, research and development in oncology, particularly by companies like Endocyte, Inc. (now part of Novartis), has produced a series of compounds with an "EC" prefix. This guide provides an indepth analysis of the most probable candidates for "**EC19**," focusing on their mechanisms of action, experimental validation, and therapeutic rationale. The primary candidates emerging from this analysis are targeted therapies involving the folate receptor or Prostate-Specific Membrane Antigen (PSMA), often utilizing potent cytotoxic agents like tubulysin B hydrazide.

Candidate 1: PSMA-Targeted Small Molecule Drug Conjugate (SMDC) - EC1169

EC1169 is an injectable, water-soluble, small molecule drug conjugate (SMDC). It is designed to selectively deliver a potent cytotoxic agent to cells expressing Prostate-Specific Membrane Antigen (PSMA), a protein highly expressed on the surface of metastatic and hormone-refractory prostate cancer cells, as well as the neovasculature of many solid tumors.[1]

Core Mechanism of Action

The mechanism of action of EC1169 is a multi-step process involving targeted delivery and subsequent cytotoxicity:

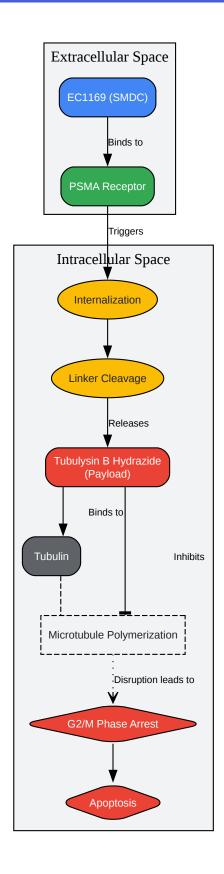


- Targeting and Binding: The SMDC's PSMA-specific ligand binds with high affinity to PSMA
 on the surface of cancer cells.[1]
- Internalization: Upon binding, the EC1169-PSMA complex is internalized by the cancer cell.
- Payload Release: Inside the cell, a stable, enzyme-cleavable linker is cleaved, releasing the cytotoxic payload, tubulysin B hydrazide (TubBH).[1]
- Microtubule Disruption: The released tubulysin B binds to tubulin, inhibiting microtubule polymerization. This disruption of the microtubule network is critical for several cellular functions, including mitosis.[1]
- Cell Cycle Arrest and Apoptosis: The inhibition of microtubule polymerization leads to cell cycle arrest in the G2/M phase, ultimately inducing apoptosis (programmed cell death) in the PSMA-expressing tumor cells.[1]

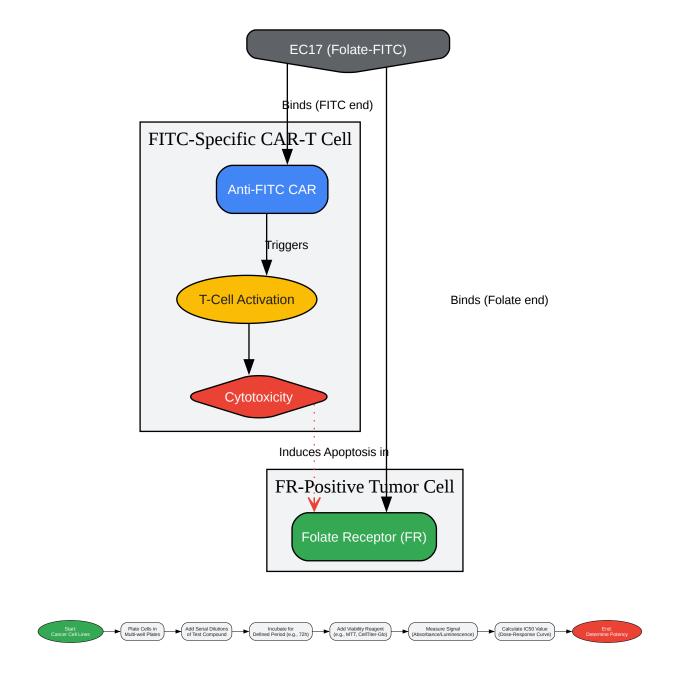
Signaling Pathway

The primary signaling pathway affected by EC1169 is the intrinsic apoptotic pathway, triggered by the disruption of the mitotic spindle, a critical component of cell division.









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References



- 1. Facebook [cancer.gov]
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